

PbTx-3 Brevetoxin: Chemical and Physical Properties

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Compound Focus: PbTx 3

CAS No.: 85079-48-7

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Table 1: Fundamental Properties of Brevetoxin-3 (PbTx-3) [1]

Property	Specification
IUPAC Name	Dihydrobrevetoxin B
Chemical Formula	$C_{50}H_{72}O_{14}$
Molecular Weight	897.09 g/mol
Quality/Purity	>95% (HPLC) [1]
Physical Form	Solid
Storage Conditions	-20°C; OK to freeze [1]
Solubility	Soluble in DMSO, methanol, acetonitrile, chloroform (30 mg/mL); soluble in ethanol (10 mg/mL); sparingly soluble in water [1]

Table 2: Experimentally-Derived Toxicological Data in Mice (Oral Administration) [2] [3]

Parameter	Value / Observation	Experimental Conditions
Oral LOAEL	100 µg/kg bw	Single administration, Up-and-Down procedure [2]
Oral NOAEL	10 µg/kg bw	Single administration, Up-and-Down procedure [2]
Acute Symptoms	Neuromuscular dysfunction (seizures, ataxia, loss of limb strength), tremors, convulsive jaw movements [2] [3]	Observed within 2-6 hours post-administration [2] [3]
Symptom Duration	Transient; largely resolved within 24 hours [2] [3]	48-hour observation period [2] [3]
Sex-Specific Effects	Females: more sensitive to weight loss. Males: more sensitive to neurological effects and lethality at high doses [3]	Doses: 100 to 1,500 µg kg ⁻¹ bw [3]
Mortality	Observed only at 4000 µg/kg bw via oral route [2]	Up-and-Down procedure [2]

Analytical Methods and Experimental Protocols

Table 3: Summary of Key Experimental Protocols for PbTx-3 Research

Method	Key Steps & Conditions	Application / Purpose
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| **LC-ESI-MS/MS** | • **Chromatography:** Reverse-phase LC • **Ionization:** Electrospray (ESI) • **Detection:** Tandem MS, Positive ion mode • **Ion Monitored:** [M+H]⁺ at *m/z* 897 [4] | Quantification and confirmation of PbTx-3 in biological and environmental samples [4] || **In Vivo Oral Toxicity (Up-and-Down Procedure)** | 1. **Animals:** Mice (both sexes) 2. **Dosing:** Single oral gavage of PbTx-3 3. **Observation:** 48 hours for clinical signs (neuromuscular function, body temp, weight) 4. **Endpoint Analysis:** Histopathology, blood biochemistry [2] [3] | Establish acute toxicity parameters (LOAEL, NOAEL) and symptomatology for human health risk assessment [2] [3] || **Whole-Cell Voltage Clamp Electrophysiology** | 1. **Preparation:** Isolated rodent sensory neurons or cultured cells 2. **Solution:** Contains Tetrodotoxin (TTX) to isolate TTX-

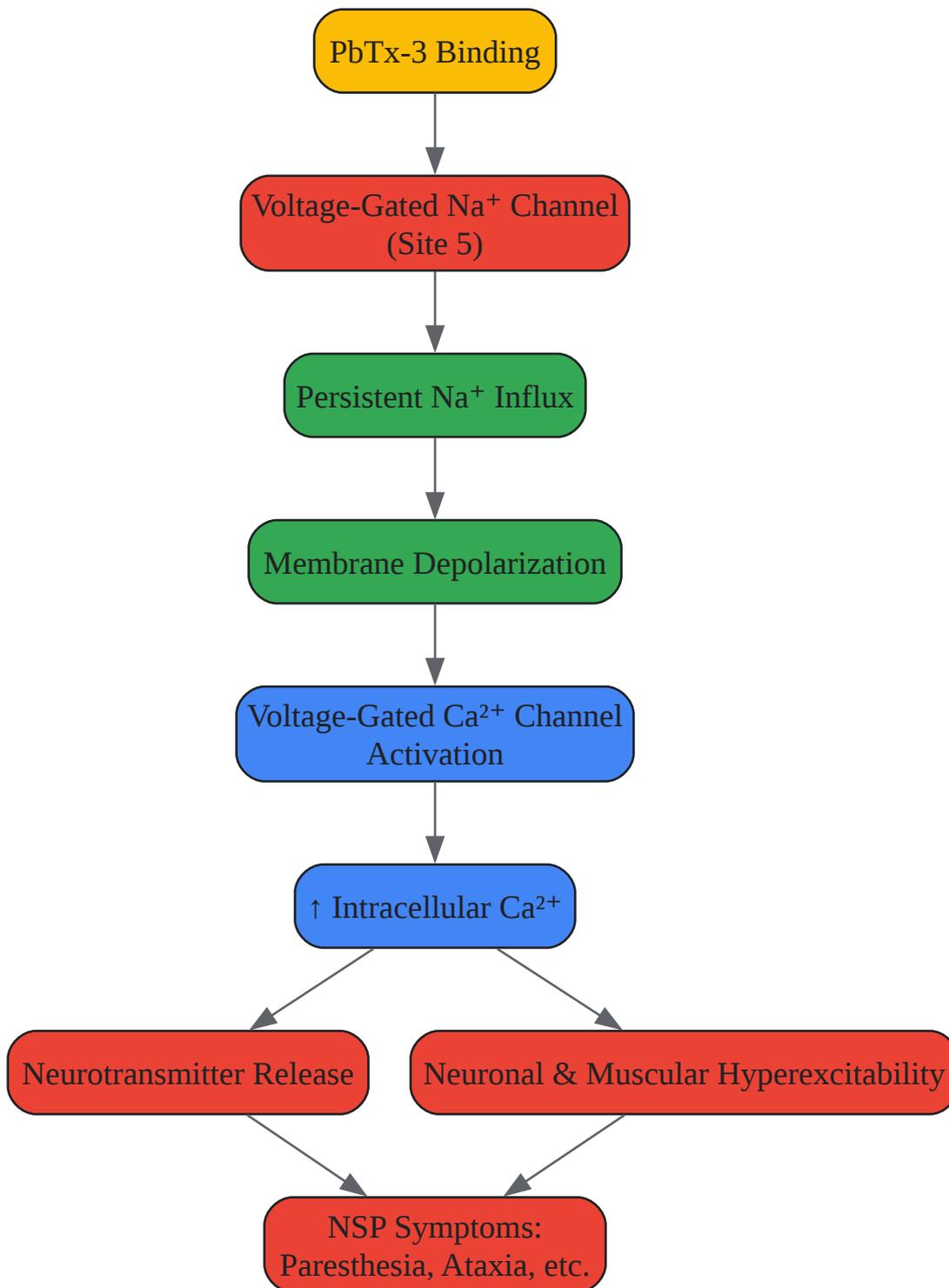
sensitive channels 3. **Protocol:** Step depolarizations from a holding potential 4. **Measurement:** Na⁺ current kinetics (activation, inactivation) in presence vs. absence of PbTx-3 [5] | Study the direct effects of PbTx-3 on the function and gating of voltage-gated sodium channels [5] | | **Receptor Binding Assay (RBA)** | 1. **Membrane Prep:** Rat brain synaptosomes or cell membranes containing Nav channels. 2. **Incubation:** With a radiolabeled brevetoxin (e.g., [³H]-PbTx-3) and unlabeled competitor. 3. **Separation & Detection:** Filter binding and scintillation counting. 4. **Analysis:** Calculate IC₅₀/EC₅₀ for competitor toxins. [6] | Assess the affinity of PbTx-3 and its derivatives for the VGSC receptor site 5. [6] |

Mechanism of Action and Signaling Pathways

PbTx-3 is a potent **voltage-gated sodium channel (VGSC or Nav) activator** [1] [7]. Its primary molecular target is **Receptor Site 5** on the alpha-subunit of VGSCs [6]. Upon binding, PbTx-3 alters the channel's normal gating behavior through three key mechanisms [7]:

- **Shifts activation** to more negative membrane potentials.
- **Inhibits channel inactivation**, leading to a prolonged open state.
- **Induces sub-conductance states** and increases the mean open time.

The following diagram illustrates the cascade of cellular events triggered by PbTx-3 binding to the VGSC:



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Cellular pathway of PbTx-3 toxicity.

Research Implications and Therapeutic Potential

Emerging research explores PbTx-3 and its analogs for therapeutic applications, particularly in **neuroregeneration post-stroke**. Studies suggest that at low, non-toxic doses, these compounds can promote **neurite outgrowth, dendritic arborization, and synaptogenesis** by modulating sodium channels and downstream calcium signaling [6]. However, a significant challenge is the potential for **immunotoxicity and inflammatory effects**, which appear to vary significantly between different brevetoxin analogs and are not solely dependent on VGSC binding affinity [6].

Key Considerations for Researchers

- **Analog Variation is Critical:** PbTx-3 is just one member of the brevetoxin family. Its effects can differ markedly from other analogs (e.g., PbTx-2, PbTx-6). Research plans must specify the analog and not treat "brevetoxins" as a uniform group [6].
- **Sex-Dependent Responses:** Preclinical studies in mice indicate significant sex-based differences in toxicological responses to PbTx-3, which should be factored into experimental design and data interpretation [3].
- **Stability and Handling:** PbTx-3 is a solid, lipid-soluble compound. Stock solutions should be prepared in solvents like DMSO or ethanol, stored in glass vials at -20°C, and purged with an inert gas for long-term stability over months [1].

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References

1. Brevetoxin PbTx - 3 , Ptychodiscus brevis [sigmaaldrich.com]
2. Acute toxicology report of the emerging marine biotoxin Brevetoxin in... [pubmed.ncbi.nlm.nih.gov]
3. Acute Effects of Brevetoxin-3 Administered via Oral Gavage ... [mdpi.com]
4. Comparative concentrations of brevetoxins PbTx-2, ... [pubmed.ncbi.nlm.nih.gov]

5. Brevetoxin-3 (PbTx-3) and Its Derivatives Modulate Single ... [sciencedirect.com]

6. Immune Modulating Brevetoxins: Monocyte Cytotoxicity ... [pmc.ncbi.nlm.nih.gov]

7. Brevetoxins: Toxicological Profile | SpringerLink [link.springer.com]

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